

# (R)-4-Phenylthiazolidine-2-thione CAS number

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## Compound of Interest

Compound Name: (R)-4-Phenylthiazolidine-2-thione

Cat. No.: B019163

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An In-depth Technical Guide to **(R)-4-Phenylthiazolidine-2-thione**: A Versatile Chiral Auxiliary in Asymmetric Synthesis

## Introduction

In the landscape of modern organic chemistry, the demand for enantiomerically pure compounds is paramount, particularly in the pharmaceutical industry where the chirality of a molecule is intrinsically linked to its therapeutic efficacy and safety.<sup>[1]</sup> **(R)-4-Phenylthiazolidine-2-thione**, a heterocyclic compound identified by the CAS number 110199-18-3, has emerged as a significant and versatile chiral auxiliary.<sup>[1][2]</sup> Its rigid thiazolidine-2-thione structure, combined with the stereodirecting influence of the C4-phenyl group, makes it an invaluable tool for controlling the stereochemical outcome of a wide range of chemical reactions.<sup>[1]</sup>

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It will delve into the core properties of **(R)-4-Phenylthiazolidine-2-thione**, its synthesis, its mechanistic role in asymmetric induction, and provide a detailed, field-proven protocol for its application, thereby offering a complete framework for its effective utilization in complex synthetic challenges.

## Physicochemical and Chiral Properties

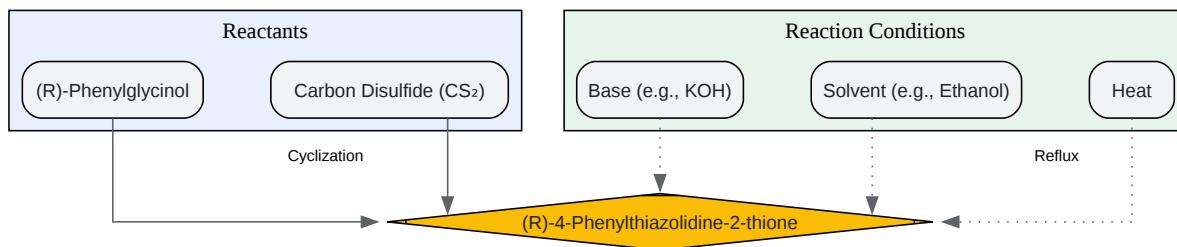
The precise characterization of a chiral auxiliary is fundamental to its reliable application. The properties of **(R)-4-Phenylthiazolidine-2-thione** are well-defined, ensuring its suitability and reproducibility in stereoselective transformations. The compound typically presents as a white to off-white crystalline solid.<sup>[3]</sup>

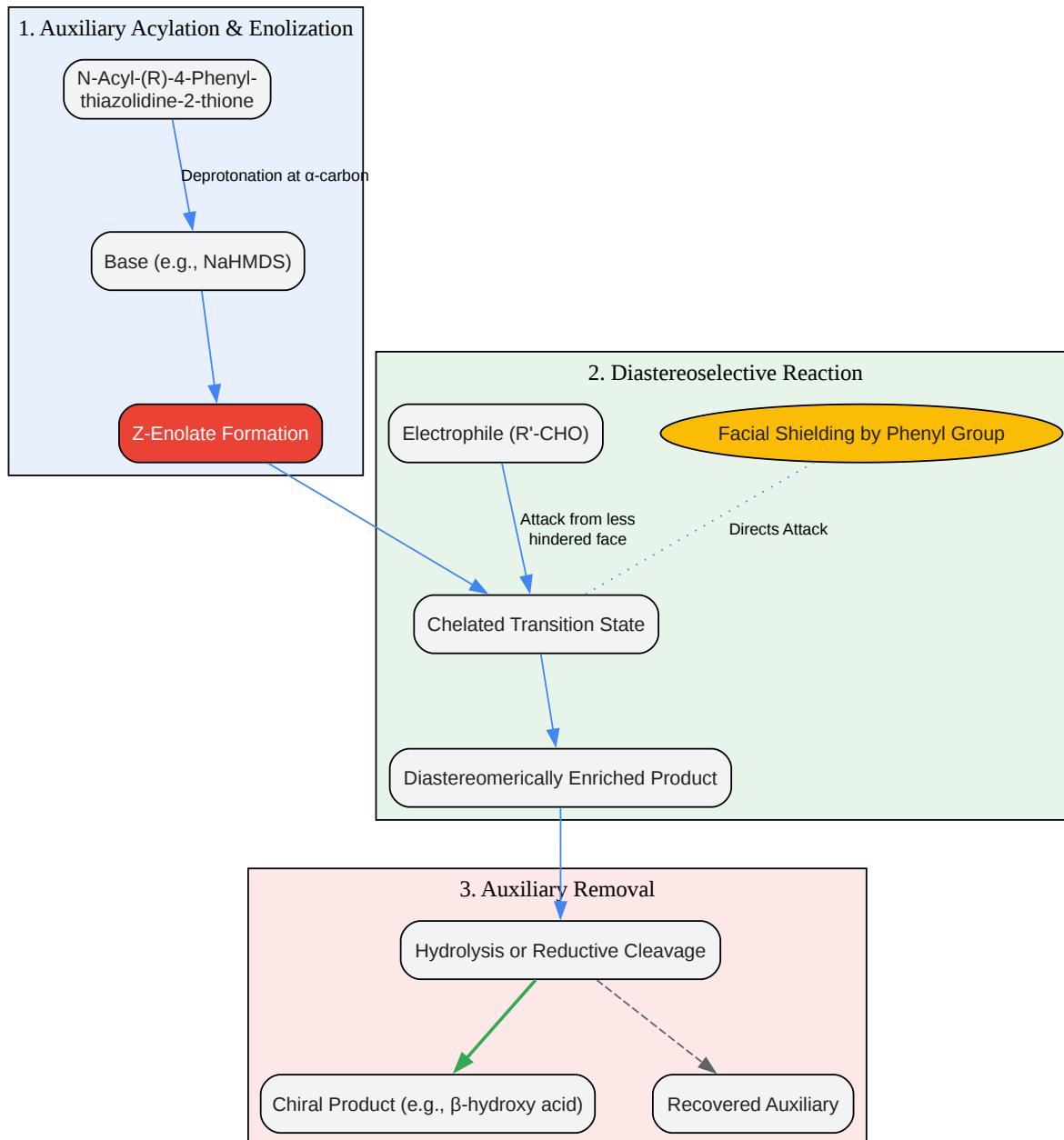
Property	Value	Source(s)
CAS Number	110199-18-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NS <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	195.3 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to off-white crystalline powder	<a href="#">[3]</a>
Melting Point	128 - 130 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Optical Rotation	[ $\alpha$ ] <sup>20</sup> /D = -207° to -204° (c=0.35 in CHCl <sub>3</sub> )	<a href="#">[1]</a> <a href="#">[3]</a>
Purity	≥ 98.5% (Chiral Purity)	<a href="#">[3]</a>
Synonyms	(4R)-4-Phenyl-1,3-thiazolidine-2-thione	<a href="#">[2]</a> <a href="#">[3]</a>

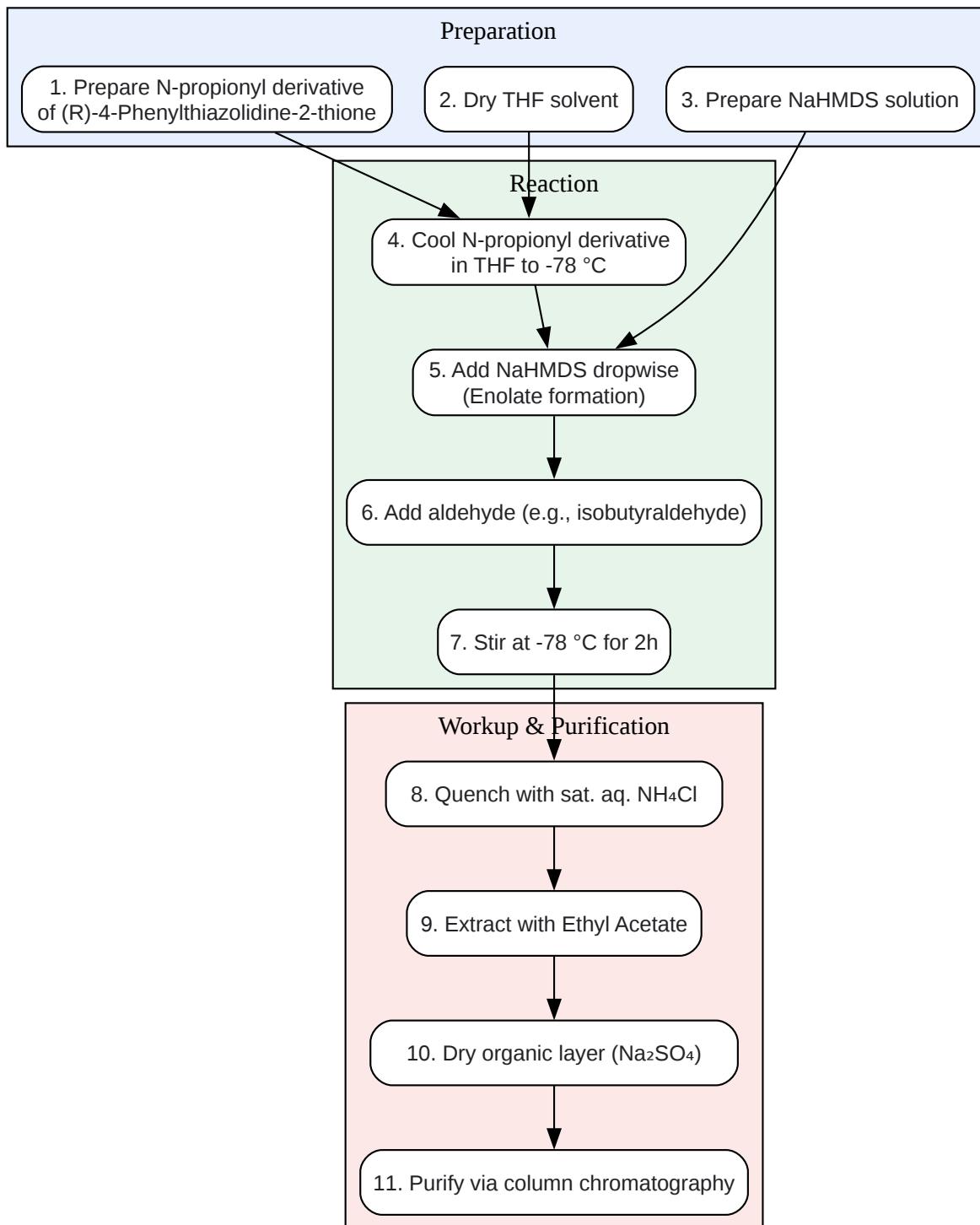
The high degree of optical rotation is a definitive indicator of its chiral integrity, a critical parameter for its function as a chiral auxiliary.[\[1\]](#)

## Synthesis of the Chiral Auxiliary

The synthesis of thiazolidine-2-thiones is generally achieved through the cyclization of corresponding amino alcohols.[\[4\]](#) For **(R)-4-Phenylthiazolidine-2-thione**, the precursor is (R)-2-phenylglycinol. The condensation reaction is typically carried out with carbon disulfide in the presence of a base. This method provides an efficient route to the chiral auxiliary.[\[4\]](#)





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